

Personal protective equipment for handling 3,4-Difluorobenzonitrile

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Compound of Interest

Compound Name: 3,4-Difluorobenzonitrile

Cat. No.: B1296988

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Essential Safety and Handling Guide for 3,4-Difluorobenzonitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **3,4-Difluorobenzonitrile**, including personal protective equipment (PPE) recommendations, operational protocols, and disposal plans. Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risk.

Hazard Summary

3,4-Difluorobenzonitrile is a compound that requires careful handling due to its potential health hazards. It is harmful if swallowed, in contact with skin, or inhaled.^{[1][2]} It can cause skin and serious eye irritation, as well as respiratory irritation.^{[1][2][3]}

Hazard Classifications:

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Acute Toxicity, Dermal	Category 4
Acute Toxicity, Inhalation	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)

Data sourced from multiple safety data sheets.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **3,4-Difluorobenzonitrile** to prevent personal exposure.

Protection Type	Recommended Equipment	Specifications
Eye and Face Protection	Safety glasses with side-shields or Chemical goggles	Must conform to EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards. [1] [4]
Skin Protection	Protective gloves and clothing	Wear appropriate protective gloves and clothing to prevent skin exposure. [4] Inspect gloves before use and use proper removal technique. [3]
Respiratory Protection	Particulate dust filter respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or irritation is experienced. [3] [4]

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Operational Plan: Safe Handling and Storage

Handling:

- Ventilation: Always use **3,4-Difluorobenzonitrile** in a well-ventilated area to avoid inhalation of dust or fumes.[1][7]
- Avoid Contact: Avoid all personal contact, including inhalation and contact with skin and eyes.[1]
- Hygiene: Do not eat, drink, or smoke when using this product.[1] Wash hands thoroughly after handling.[1] Contaminated work clothing should be laundered separately before reuse.[1]
- Ignition Sources: Keep away from open flames, hot surfaces, and sources of ignition.[4]

Storage:

- Container: Store in original, tightly sealed containers in a dry, cool, and well-ventilated place.[1][4][5]
- Incompatibilities: Keep away from strong oxidizing agents and strong bases.[4][5]

Emergency Procedures

Immediate and appropriate responses to emergencies are critical.

Emergency Situation	First-Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][5] Seek medical attention without delay.[1]
Skin Contact	Flush skin with running water.[1] Remove contaminated clothing and shoes. Get medical attention if irritation develops.[5]
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[1]
Ingestion	Do NOT induce vomiting.[1] Rinse mouth with water. Never give anything by mouth to an unconscious person. Get medical attention.[3]

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Spill and Disposal Plan

Spill Response:

- Minor Spills: Remove all ignition sources.[1] Clean up spills immediately, avoiding dust generation.[1] Use dry clean-up procedures.[1] Place spilled material in a suitable, labeled container for waste disposal.[1]
- Major Spills: Clear the area of personnel and move upwind.[1] Alert the fire brigade and inform them of the location and nature of the hazard.[1] Wear breathing apparatus and protective gloves.[1] Contain the spill with sand, earth, or vermiculite.[1]

Disposal:

- Waste Disposal: Dispose of this material and its container as hazardous waste.[8] All waste must be handled in accordance with local, state, and federal regulations.[8]
- Container Disposal: Puncture containers to prevent reuse and bury them at an authorized landfill.[8] Consult the State Land Waste Management Authority for specific disposal guidelines.[1] Do not allow wash water from cleaning equipment to enter drains.[8]

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